

An In-Depth Technical Guide to the Physical and Chemical Hazards of Tetryl

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Tetryl (N-methyl-N,2,4,6-tetranitroaniline) is a synthetic nitramine explosive that has seen extensive use as a booster in munitions and as a detonating agent.[1] Although its production and use have been largely phased out in many countries, legacy munitions and environmental contamination remain a concern.[1][2] This technical guide provides a comprehensive overview of the physical and chemical hazards associated with **Tetryl**, intended to inform researchers, scientists, and drug development professionals who may encounter this compound in various contexts, from historical site remediation to toxicological research.

Physical and Chemical Properties

Tetryl is a yellow crystalline solid that is practically insoluble in water but soluble in organic solvents such as acetone and benzene.[1] It is an odorless substance, though impurities in manufactured forms may impart an odor.[2]



Property	Value	References
Molecular Formula	C7H5N5O8	[1]
Molecular Weight	287.15 g/mol	[3]
Appearance	Yellow crystalline solid	[1]
Melting Point	129.5 - 132 °C	[3][4]
Boiling Point	187 °C (explodes)	[2]
Density	1.57 - 1.73 g/cm ³	[1][5]
Solubility in Water	75 mg/L at 20 °C	[3]
Vapor Pressure	< 1 mmHg at 20 °C	[4]

Explosive Hazards

Tetryl is a sensitive secondary high explosive, meaning it is more sensitive to initiation than primary explosives but less so than some other secondary explosives.[1] It can be detonated by friction, shock, or spark.[1] When heated, it melts and then decomposes explosively.[1]

Explosive Property	Value	References
Detonation Velocity	7,570 m/s	[1]
Shock Sensitivity	Sensitive	[1]
Friction Sensitivity	Sensitive	[1]
UN Number	0208	[6]
UN Hazard Class	1.1D (Explosive; mass explosion hazard)	[7][8]

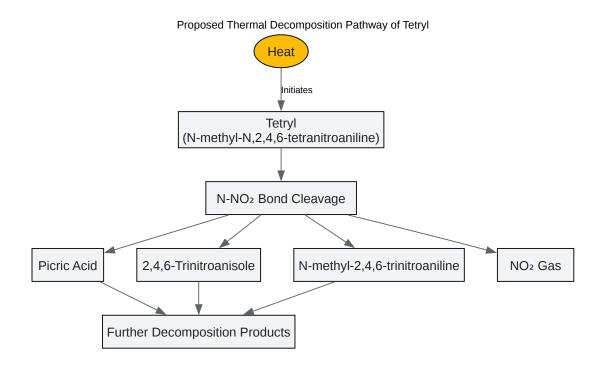
Chemical Hazards and Incompatibility

Tetryl is incompatible with strong oxidizing and reducing agents, and contact with these materials can lead to fire and explosion.[7] It is also incompatible with hydrazine.[9] **Tetryl** will burst into flames upon contact with a hydrazine mixture.[9]



Thermal Decomposition

The thermal decomposition of **Tetryl** is a significant hazard. When heated, it undergoes decomposition which can lead to an explosion.[1] The initial stage of decomposition involves the rupture of the N-NO2 bond. The decomposition has been found to be autocatalytic.



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Proposed Thermal Decomposition Pathway of Tetryl

Toxicological Hazards



Tetryl is toxic and can be absorbed into the body through inhalation of dust, skin contact, and ingestion.[7]

Acute and Chronic Health Effects

Exposure to **Tetryl** can cause a range of health effects. Short-term exposure can lead to irritation of the skin, eyes, and respiratory tract.[7] Symptoms of high exposure include nausea, vomiting, headache, and fatigue.[10]

Prolonged or repeated exposure can cause skin sensitization, leading to dermatitis with symptoms like itching and rash.[10] It may also cause an asthma-like allergy.[10] There is evidence to suggest that **Tetryl** may damage the liver and kidneys.[10] Workers exposed to **Tetryl** have reported yellow staining of the skin, hair, and mucous membranes.[11]

Toxicity Data

Metric	Value	Species/Route	References
LD50 (Oral)	5000 mg/kg	Rat	[12]
LD50 (Oral)	5000 mg/kg	Mouse	[12]
LDLo (Subcutaneous)	5000 mg/kg	Dog	[1]

Occupational Exposure Limits

Agency	Limit	Notes	References
OSHA (PEL)	1.5 mg/m³ (TWA)	Skin	[13]
NIOSH (REL)	1.5 mg/m³ (TWA)	Skin	[5]
ACGIH (TLV)	2 mg/m³ (TWA)	[10]	
NIOSH (IDLH)	750 mg/m³	[5]	

Putative Signaling Pathway for Tetryl-Induced Hepatotoxicity

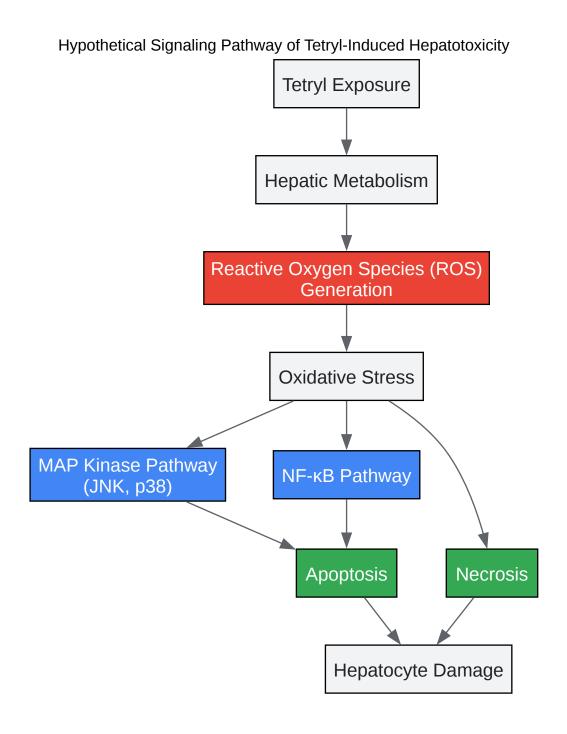






While the precise molecular mechanisms of **Tetryl**-induced hepatotoxicity are not well-elucidated in the available literature, a hypothetical signaling pathway can be proposed based on the known effects of other nitroaromatic compounds. This pathway involves the generation of reactive oxygen species (ROS), leading to oxidative stress, which in turn can activate key signaling cascades such as the MAP kinase and NF-kB pathways, ultimately culminating in apoptosis or necrosis of hepatocytes.





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Hypothetical Signaling Pathway of **Tetryl**-Induced Hepatotoxicity

Experimental Protocols

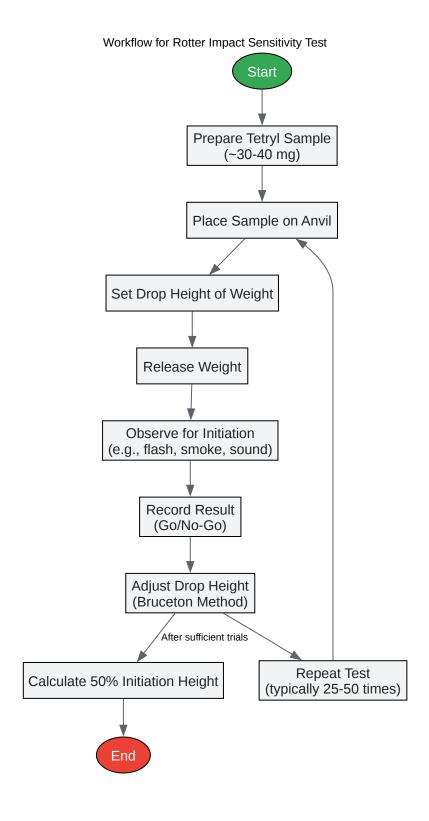


Determination of Impact Sensitivity (Rotter Test)

The Rotter impact test is a standard method for determining the sensitivity of an explosive to impact. A sample of the explosive is placed on an anvil and subjected to the impact of a falling weight. The height from which the weight is dropped is varied to determine the 50% probability of initiation.

Workflow:





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Workflow for Rotter Impact Sensitivity Test

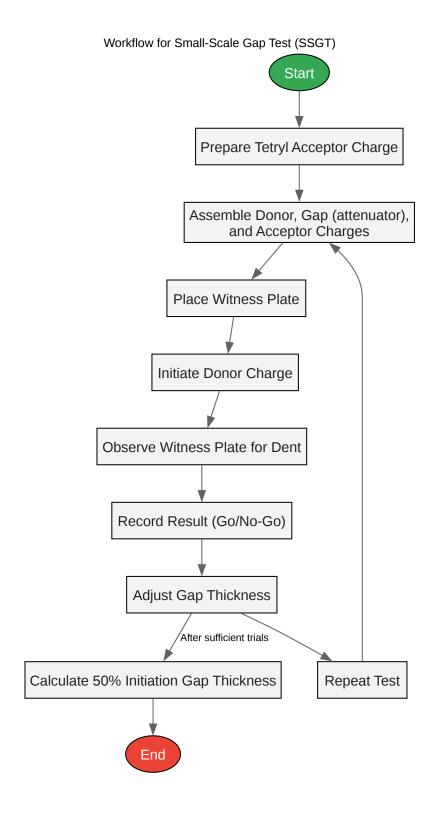


Determination of Shock Sensitivity (Small-Scale Gap Test - SSGT)

The SSGT is used to assess the shock sensitivity of an explosive. A donor charge initiates a shock wave that passes through an inert barrier (the "gap") of variable thickness to the acceptor charge (the test explosive). The test determines the gap thickness at which there is a 50% probability of initiating the acceptor.

Workflow:





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Workflow for Small-Scale Gap Test (SSGT)



Environmental Hazards

Tetryl can be released into the environment through the manufacturing process, disposal of munitions, and from contaminated sites.[2] It is slightly soluble in water and can contaminate soil and groundwater.[2] **Tetryl** is one of the more toxic ordnance compounds, but it is also relatively degradable in the environment.[1] Picric acid is a known breakdown product of **Tetryl** in soil.[2]

Conclusion

Tetryl presents significant physical, chemical, and toxicological hazards. Its high explosive nature demands careful handling and storage protocols. The health effects, particularly skin sensitization and potential for liver and kidney damage, necessitate stringent occupational hygiene practices to minimize exposure. While no longer in widespread production, the legacy of **Tetryl** use requires continued vigilance and a thorough understanding of its hazardous properties for safe management and remediation of contaminated sites. Further research into the specific molecular mechanisms of **Tetryl**'s toxicity would be beneficial for developing more targeted risk assessments and potential therapeutic interventions in cases of exposure.

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